

# Thermodynamic Properties of 2,2,4,5-Tetramethylhexane: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2,4,5-Tetramethylhexane

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This technical guide provides a summary of available thermodynamic data for **2,2,4,5-tetramethylhexane**. It includes calculated thermochemical and physical properties, a generalized experimental protocol for determining the enthalpy of combustion for liquid hydrocarbons, and a visualization of a relevant synthetic pathway. This document is intended to serve as a foundational resource for professionals in research and development who require thermodynamic data for this compound.

## Core Thermodynamic Data

The following tables summarize key thermodynamic and physical property data for **2,2,4,5-tetramethylhexane**. The data presented here are primarily based on computational estimations from the Cheméo database, a comprehensive source for chemical and physical properties.<sup>[1]</sup> It is important to note that while these calculated values are useful for modeling and prediction, they may differ from experimentally determined values. The National Institute of Standards and Technology (NIST) provides access to critically evaluated experimental data, which may be available through institutional subscriptions.<sup>[2]</sup>

Table 1: Calculated Thermodynamic Properties of **2,2,4,5-Tetramethylhexane**<sup>[1]</sup>

Property	Value	Unit	Source
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	31.28	kJ/mol	Joback Calculated Property
Enthalpy of Formation at Standard Conditions (gas, $\Delta_f H^\circ_{\text{gas}}$ )	-269.04	kJ/mol	Joback Calculated Property
Heat of Combustion, Gross ( $\Delta_c, \text{gross} H$ )	6768.46	kJ/mol	KDB
Heat of Combustion, Net ( $\Delta_c, \text{net} H$ )	6284.326	kJ/mol	KDB
Enthalpy of Fusion at Standard Conditions ( $\Delta_{\text{fus}} H^\circ$ )	7.20	kJ/mol	Joback Calculated Property

Table 2: Calculated Physical Properties of **2,2,4,5-Tetramethylhexane**[\[1\]](#)

Property	Value	Unit	Source
Molecular Weight	142.28	g/mol	IUPAC Atomic Weights
Normal Boiling Point ( $T_{\text{boil}}$ )	Not Available	K	-
Normal Melting Point ( $T_{\text{fus}}$ )	Not Available	K	-
Critical Temperature ( $T_c$ )	Not Available	K	-
Critical Pressure ( $P_c$ )	Not Available	kPa	-
Critical Volume ( $V_c$ )	Not Available	m <sup>3</sup> /kmol	-
Acentric Factor ( $\omega$ )	0.3630	-	KDB

# Experimental Protocols: Determination of Enthalpy of Combustion

While specific experimental protocols for **2,2,4,5-tetramethylhexane** are not readily available in the public domain, a generalized methodology for determining the enthalpy of combustion of liquid hydrocarbons using bomb calorimetry can be described. This protocol is based on established principles of combustion calorimetry.

**Objective:** To determine the enthalpy of combustion of a volatile liquid hydrocarbon.

**Apparatus:**

- Bomb calorimeter
- Oxygen cylinder with pressure regulator
- Sample holder (e.g., thin-walled glass ampule or gelatin capsule)
- Ignition system (iron fuse wire)
- Calorimeter bucket with a known mass of water
- High-precision thermometer or temperature probe
- Stirrer
- Analytical balance

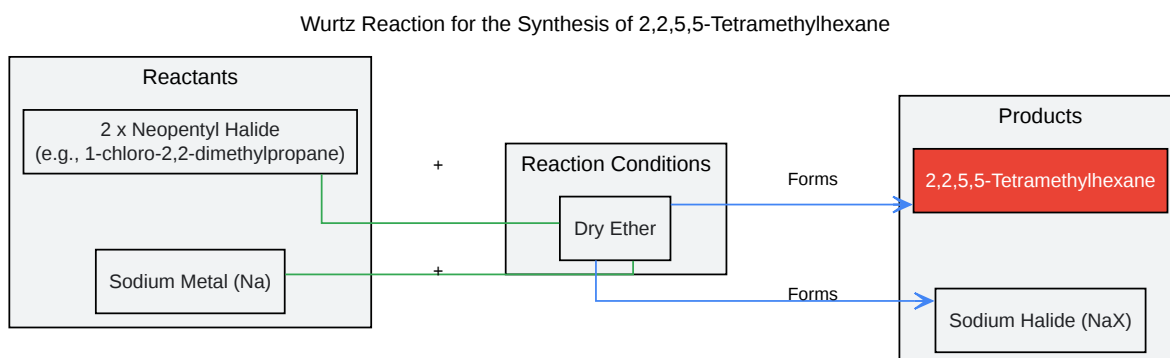
**Procedure:**

- **Sample Preparation:** A precise mass of the liquid hydrocarbon (e.g., 0.5 to 1.0 g) is encapsulated in a sealed, thin-walled glass bulb or gelatin capsule to prevent evaporation.<sup>[3]</sup> The mass of the sample is determined accurately using an analytical balance.
- **Bomb Assembly:** The encapsulated sample is placed in the sample holder within the bomb. A known length of iron fuse wire is attached to the ignition circuit, with the wire in contact with the sample capsule.

- **Pressurization:** The bomb is sealed and purged with a small amount of oxygen to remove atmospheric nitrogen. It is then filled with high-purity oxygen to a pressure of approximately 30 atm.[3]
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in the calorimeter bucket. The system is allowed to come to thermal equilibrium, and the initial temperature is recorded.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is monitored and recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- **Post-Combustion Analysis:** After the experiment, the bomb is depressurized, and the interior is inspected for any signs of incomplete combustion (e.g., soot). The residual fuse wire is collected and weighed to determine the mass that was combusted. The bomb washings can be analyzed to quantify the formation of nitric and sulfuric acids, which contribute to the total heat released.
- **Data Analysis:** The heat capacity of the calorimeter system (the "calorimeter constant") is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.[3] The heat released by the combustion of the hydrocarbon sample is then calculated using the measured temperature change and the calorimeter constant. Corrections are applied for the heat of combustion of the fuse wire and the heat of formation of any acids produced. The enthalpy of combustion per mole of the hydrocarbon is then calculated from the heat released and the initial mass of the sample.

## Chemical Synthesis Pathway

While **2,2,4,5-tetramethylhexane** is not known to be involved in biological signaling pathways, its synthesis is of interest in organic chemistry. One common method for the formation of highly branched alkanes is the Wurtz reaction. The following diagram illustrates the synthesis of a related isomer, 2,2,5,5-tetramethylhexane, via the Wurtz coupling of a neopentyl-halide. This reaction involves the reductive coupling of two alkyl halides in the presence of sodium metal.



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Caption: Synthesis of 2,2,5,5-tetramethylhexane via the Wurtz reaction.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)